

Safeguarding Your Research: A Guide to Handling 2-Sulfoterephthalic Acid

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Compound of Interest

Compound Name: 2-sulfoterephthalic Acid

Cat. No.: B8772342

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For laboratory professionals, including researchers, scientists, and those in drug development, the safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **2-sulfoterephthalic acid**, focusing on operational procedures and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Safety Data

While this guide focuses on **2-sulfoterephthalic acid**, the available safety data sheets primarily address its monosodium salt. It is crucial to handle the acid form with at least the same level of precaution. The primary hazards associated with monosodium 2-sulfoterephthalate are skin and serious eye irritation.[\[1\]](#)[\[2\]](#)

Key Safety Information:

Property	Value	Source
Signal Word	Warning	[1] [2]
Hazard Statements	Causes skin irritation. Causes serious eye irritation.	[1] [2]
Physical State	Solid (Crystal - Powder)	[1] [2]
Color	White to Slightly pale yellow red	[1] [2]
Purity	>98.0% (HPLC)	[1] [2]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **2-sulfoterephthalic acid** to prevent skin and eye contact.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles. A face shield may be necessary if there is a splash hazard.[2][3]	Protects against accidental splashes or dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).[3]	Prevents direct skin contact.
Body Protection	A standard laboratory coat or chemical-resistant suit should be worn.[2][4]	Protects clothing and skin from potential contamination.
Respiratory Protection	A dust respirator should be used if dust or aerosols are generated.[2]	Prevents inhalation of airborne particles.
Footwear	Closed-toe shoes, with chemical-resistant boots if the situation requires.[2][5]	Protects feet from spills.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for minimizing risks and ensuring regulatory compliance.

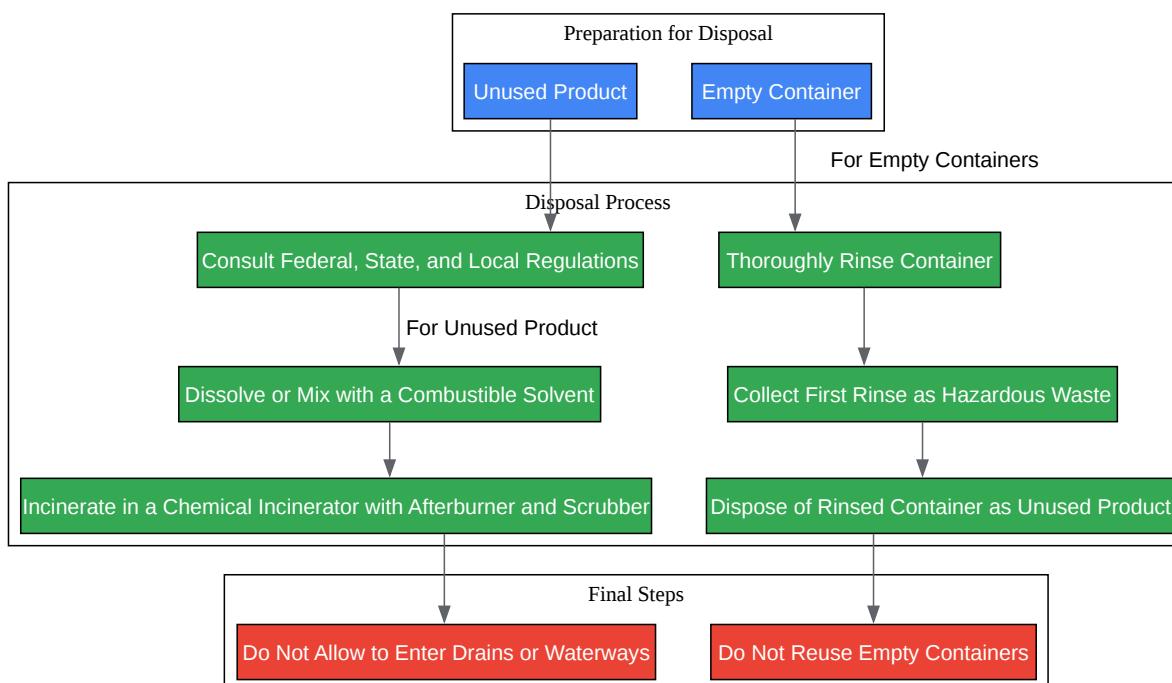
Step-by-Step Handling Protocol:

- **Engineering Controls:** Work in a well-ventilated area. Use a local exhaust system or a chemical fume hood if dust or aerosols are likely to be generated.[1][2] Ensure that safety showers and eyewash stations are readily accessible.[2]
- **Donning PPE:** Before handling the substance, put on all required personal protective equipment as detailed in the table above.
- **Dispensing:** Carefully handle the solid to prevent dust dispersion.[1][2]

- After Handling: Wash hands and face thoroughly after handling the chemical.[1][2] Remove and launder any contaminated clothing before reuse.[1][2]

Disposal Workflow:

The proper disposal of **2-sulfoterephthalic acid** and its containers is critical to prevent environmental contamination and adhere to regulations.



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Caption: Disposal workflow for **2-sulfoterephthalic acid**.

Step-by-Step Disposal Protocol:

- Regulatory Compliance: Always observe all federal, state, and local regulations when disposing of this substance.[\[1\]](#)
- Unused Product: For unused product, one disposal option is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[\[1\]](#)[\[2\]](#)
- Container Disposal: Empty containers should be thoroughly rinsed. The first rinse must be collected and disposed of as hazardous waste.[\[6\]](#) After rinsing, dispose of the container as you would the unused product.[\[1\]](#) Do not reuse empty containers.[\[1\]](#)
- Environmental Protection: Do not allow the product to enter drains, waterways, or the soil.[\[1\]](#)

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